

Technical Guide: Ethyl 4-[2-(dimethylamino)ethyl]benzoate

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Ethyl 4-[2-(dimethylamino)ethyl]benzoate

CAS No.: 910044-15-4

Cat. No.: B12598235

[Get Quote](#)

Executive Summary

Ethyl 4-[2-(dimethylamino)ethyl]benzoate is a specialized organic intermediate utilized primarily in medicinal chemistry and drug discovery. It serves as the ethyl ester derivative of 4-[2-(dimethylamino)ethyl]benzoic acid (CAS 767258-89-9), a critical building block for introducing the dimethylaminoethyl-phenyl pharmacophore into complex molecules. This structural motif—a lipophilic phenyl ring linked to a basic tertiary amine via an ethyl chain—is prevalent in various pharmaceutical classes, including local anesthetics, antihistamines, and enzyme inhibitors.

This guide details the physicochemical properties, synthesis protocols, and analytical characterization of this compound, designed for researchers requiring high-purity intermediates for structure-activity relationship (SAR) studies.

Chemical Identity & Properties

Nomenclature & Identifiers[1][2][3][4][5]

- IUPAC Name: **Ethyl 4-[2-(dimethylamino)ethyl]benzoate**
- Common Name: Ethyl 4-(dimethylaminoethyl)benzoate
- Molecular Formula:
[\[1\]](#)
- Molecular Weight: 221.30 g/mol
- SMILES: CCN(C)CCc1ccc(C(=O)OCC)cc1
- Parent Acid CAS: 767258-89-9 (4-[2-(dimethylamino)ethyl]benzoic acid)
- PubChem CID: Derivative of CID 10609367 (Acid form)

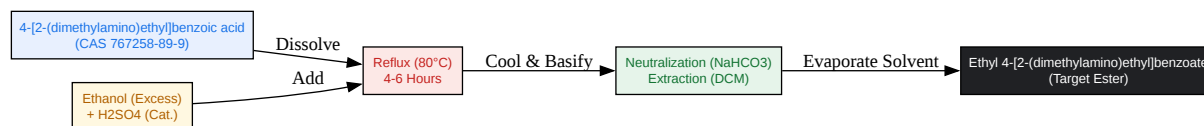
Physicochemical Data (Predicted)

Property	Value	Context
LogP	2.8 – 3.1	Moderately lipophilic; suitable for membrane permeability studies.
pKa (Basic)	~9.2	Attributed to the tertiary dimethylamino group.
Boiling Point	~340°C	Estimated at 760 mmHg.
Solubility	Soluble in EtOH, DCM, DMSO	Limited solubility in water at neutral pH; soluble as HCl salt.
Appearance	Colorless oil or low-melting solid	Dependent on purity and salt form.

Synthesis & Manufacturing

The synthesis of **Ethyl 4-[2-(dimethylamino)ethyl]benzoate** is most reliably achieved through the direct esterification of its parent acid. This route ensures the integrity of the basic amine side chain while selectively modifying the carboxylic acid.

Synthesis Workflow (DOT Diagram)



[Click to download full resolution via product page](#)

Figure 1: Acid-catalyzed Fischer esterification pathway for the synthesis of **Ethyl 4-[2-(dimethylamino)ethyl]benzoate**.

Experimental Protocol: Fischer Esterification

Objective: Synthesize 5.0 g of **Ethyl 4-[2-(dimethylamino)ethyl]benzoate**.

Reagents:

- 4-[2-(dimethylamino)ethyl]benzoic acid (5.0 g, 25.9 mmol)
- Absolute Ethanol (50 mL)
- Concentrated Sulfuric Acid (, 0.5 mL)
- Sodium Bicarbonate (sat. aq.)
- Dichloromethane (DCM)

Procedure:

- Setup: In a 100 mL round-bottom flask equipped with a magnetic stir bar and reflux condenser, dissolve 5.0 g of the parent acid in 50 mL of absolute ethanol.
- Catalysis: Cautiously add 0.5 mL of conc. dropwise while stirring.

- Reaction: Heat the mixture to reflux (approx. 80°C) for 6 hours. Monitor progress via TLC (System: 10% MeOH in DCM).
- Workup:
 - Cool the reaction mixture to room temperature.
 - Concentrate under reduced pressure to remove excess ethanol.
 - Resuspend the residue in 50 mL DCM and wash carefully with saturated solution (2 x 30 mL) to neutralize the acid catalyst and ensure the amine is in the free base form.
 - Wash the organic layer with brine (30 mL), dry over anhydrous , and filter.
- Isolation: Evaporate the solvent under vacuum to yield the crude ester as a pale yellow oil.
- Purification (Optional): If necessary, purify via flash column chromatography (Silica gel, DCM:MeOH 95:5).

Analytical Characterization

To validate the identity of the synthesized compound, the following spectral signatures must be confirmed.

Proton NMR (¹H-NMR, 400 MHz,)

Chemical Shift ()	Multiplicity	Integration	Assignment
1.38	Triplet ()	3H	Ester methyl ()
2.28	Singlet	6H	N-Dimethyl protons ()
2.55 - 2.65	Multiplet	2H	Methylene adjacent to N ()
2.80 - 2.90	Multiplet	2H	Benzylic methylene ()
4.36	Quartet ()	2H	Ester methylene ()
7.28	Doublet ()	2H	Aromatic protons (meta to ester)
7.98	Doublet ()	2H	Aromatic protons (ortho to ester)

Mass Spectrometry (ESI-MS)

- Expected Mass: 221.30 Da

- Observed Ion:

m/z

- Fragmentation Pattern: Loss of ethoxy group () and dimethylamine cleavage may be observed in MS/MS.

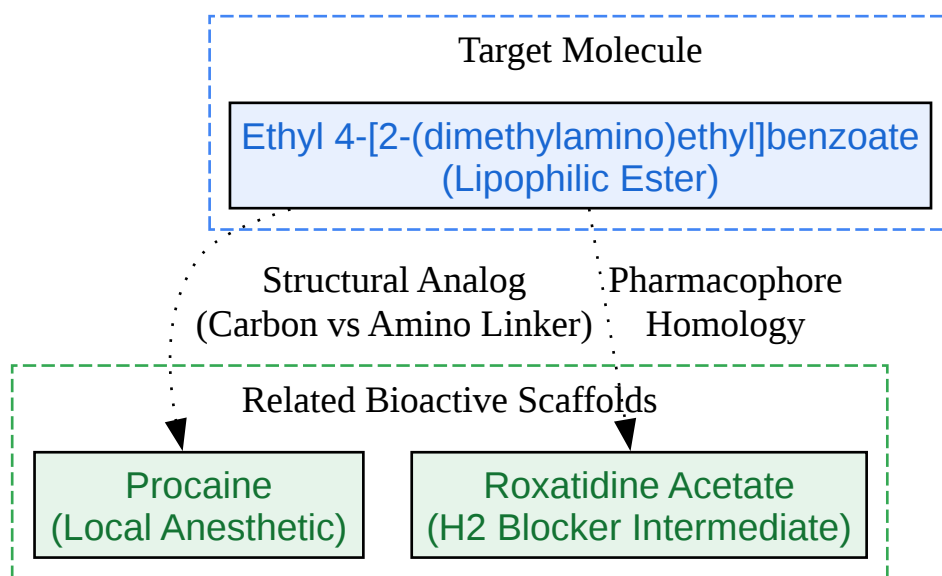
Applications in Drug Development

Pharmacophore Utility

The 4-[2-(dimethylamino)ethyl]phenyl moiety is a "privileged structure" in medicinal chemistry. It mimics the structural features of endogenous neurotransmitters (like dopamine and serotonin) while providing a rigid aromatic linker.

- **Local Anesthetics:** Structurally related to procaine, though lacking the direct aniline nitrogen. The ester functionality allows for metabolic hydrolysis, a key safety feature in soft drug design.
- **Enzyme Inhibitors:** Used as a linker to connect zinc-binding groups (in HDAC inhibitors) to the surface recognition cap group.
- **Receptor Ligands:** The basic amine provides a positive charge at physiological pH, critical for ionic interactions with Asp/Glu residues in GPCR binding pockets.

Structural Comparison (DOT Diagram)



[Click to download full resolution via product page](#)

Figure 2: Structural relationship between the target ester and established pharmaceutical agents.

Safety & Handling

- Hazard Classification: Irritant (Xi).
- Risk Phrases:
 - R36/37/38: Irritating to eyes, respiratory system, and skin.
- Handling:
 - Wear nitrile gloves and safety goggles.
 - Handle in a fume hood to avoid inhalation of amine vapors.
 - Storage: Store in a cool, dry place under inert gas (Argon/Nitrogen) to prevent hydrolysis or oxidation of the amine.

References

- BenchChem. (2024). 4-[2-(Dimethylamino)ethyl]benzoic acid - Product Information. Retrieved from .
- PubChem. (2024).[1][2][3][4] Compound Summary: 4-[2-(dimethylamino)ethyl]benzoic acid (CID 10609367). National Library of Medicine. Retrieved from [\[Link\]](#).
- Smith, M. B., & March, J. (2007). March's Advanced Organic Chemistry: Reactions, Mechanisms, and Structure. 6th Edition. Wiley-Interscience.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. Ethyl 4-\(diethylamino\)benzoate | C13H19NO2 | CID 82517 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)

- 2. 4-[7-[5-[1,4-dihydroxy-4-[5-(1-hydroxyundecyl)oxolan-2-yl]butyl]oxolan-2-yl]-2-hydroxyheptyl]-2-methyl-2H-furan-5-one | C₃₅H₆₂O₈ | CID 10371554 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Grayanotoxin I | C₂₂H₃₆O₇ | CID 9548612 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. SID 172089016 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Technical Guide: Ethyl 4-[2-(dimethylamino)ethyl]benzoate]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12598235/docs#technical-guide-ethyl-4-2-dimethylamino-ethyl-benzoate>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check